

Hazards and safety information for Ethyl 5-bromo-2-hydroxybenzoate

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Compound of Interest

Compound Name: Ethyl 5-bromo-2-hydroxybenzoate

Cat. No.: B1598527

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An In-Depth Technical Guide to the Hazards and Safety of **Ethyl 5-bromo-2-hydroxybenzoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the hazards and essential safety information for **Ethyl 5-bromo-2-hydroxybenzoate** (CAS No: 37540-59-3). The information herein is synthesized from authoritative safety data sheets and chemical databases to ensure technical accuracy and promote a culture of safety in the laboratory. This document is intended for professionals in research and drug development who handle this compound.

Chemical Identification and Properties

Ethyl 5-bromo-2-hydroxybenzoate is a brominated derivative of ethyl salicylate. Its chemical structure and basic properties are fundamental to understanding its reactivity and potential hazards.


Property	Value	Source
CAS Number	37540-59-3	[1][2]
Molecular Formula	C ₉ H ₉ BrO ₃	[2]
Molecular Weight	245.07 g/mol	[2]
Physical Form	Solid	[2]

Hazard Identification and GHS Classification

Ethyl 5-bromo-2-hydroxybenzoate is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its acute toxicity and irritant properties.^[1]

Signal Word: Warning^[1]^[3]

Hazard Pictograms:

-  alt text

(GHS07)

-  alt text

(GHS06 - as per some suppliers for acute oral toxicity)^[2]

Hazard Statements (H-codes):

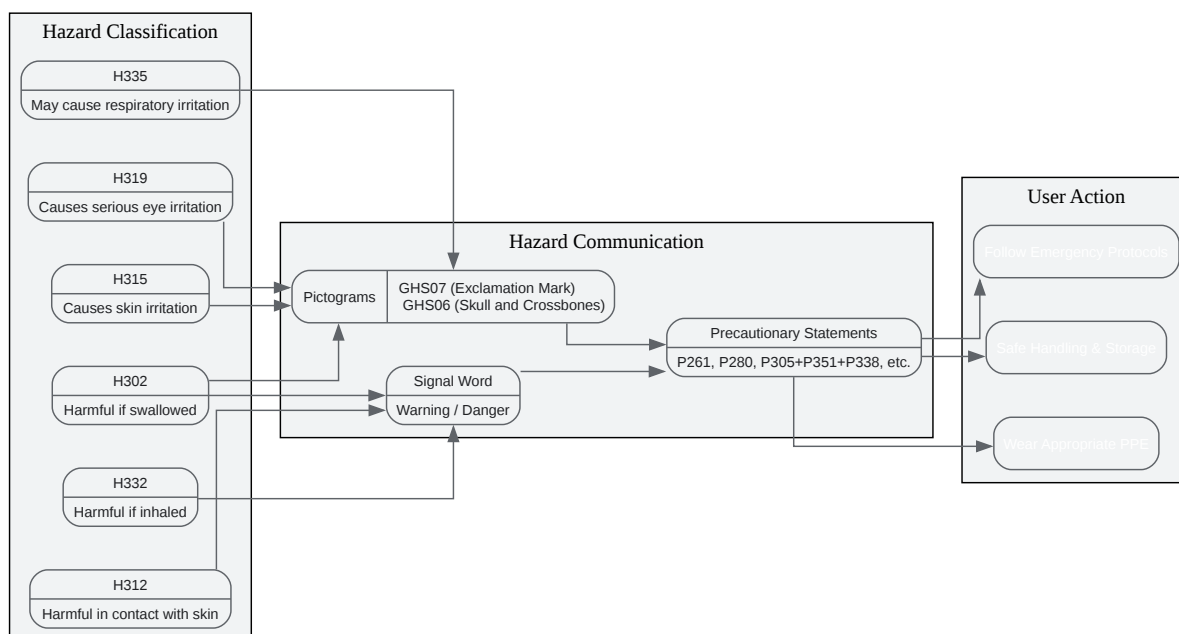
Code	Statement	Classification	Source
H302	Harmful if swallowed	Acute Toxicity (Oral), Category 4	[1] [3]
H312	Harmful in contact with skin	Acute Toxicity (Dermal), Category 4	[1] [3]
H332	Harmful if inhaled	Acute Toxicity (Inhalation), Category 4	[1] [3]
H315	Causes skin irritation	Skin Corrosion/Irritation, Category 2	[1]
H319	Causes serious eye irritation	Serious Eye Damage/Eye Irritation, Category 2	[1]
H335	May cause respiratory irritation	Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation), Category 3	[1]

Precautionary Statements (P-codes): A selection of key precautionary statements is provided below. Always refer to the substance's Safety Data Sheet (SDS) for a complete list.

- Prevention: P261, P264, P270, P271, P280[\[1\]](#)[\[3\]](#)
- Response: P301+P312, P302+P352, P304+P340, P305+P351+P338, P332+P313, P337+P313[\[1\]](#)
- Storage: P403+P233, P405[\[1\]](#)
- Disposal: P501[\[1\]](#)

GHS Hazard Communication Workflow

The following diagram illustrates the logical flow from hazard classification to the communication of safety information for **Ethyl 5-bromo-2-hydroxybenzoate**.



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Caption: GHS Classification and Communication Workflow for **Ethyl 5-bromo-2-hydroxybenzoate**.

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is crucial to minimize exposure and ensure laboratory safety.

Engineering Controls

- **Ventilation:** Handle this compound only in a well-ventilated area, preferably within a certified chemical fume hood.[3] This is critical to minimize the risk of inhalation.[1]
- **Safety Stations:** Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

Personal Protective Equipment (PPE)

A risk assessment should precede handling, but the following PPE is mandatory:

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield that conforms to recognized standards (e.g., EU EN166 or US NIOSH).[5]
- **Skin Protection:**
 - **Gloves:** Use chemically resistant, impervious gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use.
 - **Lab Coat:** A flame-retardant lab coat or chemical-resistant apron should be worn.[5]
 - **Clothing:** Ensure full coverage of legs and arms. Do not wear shorts or open-toed shoes.
- **Respiratory Protection:** If working outside of a fume hood or if dust generation is likely, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required.[1]

Handling Procedures

The causality behind these procedures is to prevent personal contact and the creation of hazardous dust or aerosols.

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.

- Dispensing:
 - Avoid generating dust.[\[1\]](#) If weighing the solid, do so in a fume hood or a ventilated balance enclosure.
 - Use non-sparking tools to prevent ignition sources.[\[3\]](#)
- General Practices:
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[3\]](#)
 - Avoid all personal contact, including inhalation.[\[1\]](#)
 - Keep the container tightly sealed when not in use.[\[3\]](#)[\[4\]](#)
 - Wash hands thoroughly with soap and water after handling.[\[1\]](#)
 - Contaminated work clothes should be laundered separately before reuse.[\[1\]](#)

Storage Conditions

Proper storage is essential for maintaining the chemical's stability and preventing accidental release.

- Container: Store in the original, tightly sealed container.[\[1\]](#) Suitable containers include lined metal cans or plastic pails.[\[1\]](#)
- Environment: Keep in a cool, dry, and well-ventilated area.[\[3\]](#)[\[4\]](#) Protect from environmental extremes.[\[1\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[\[4\]](#) Also, keep separate from foodstuff containers.[\[1\]](#)
- Security: For larger quantities, consider storing in a locked cabinet or a designated, controlled-access area.[\[1\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First-Aid Measures

The following protocols are based on standard chemical first-aid procedures and should be followed while seeking immediate medical attention.

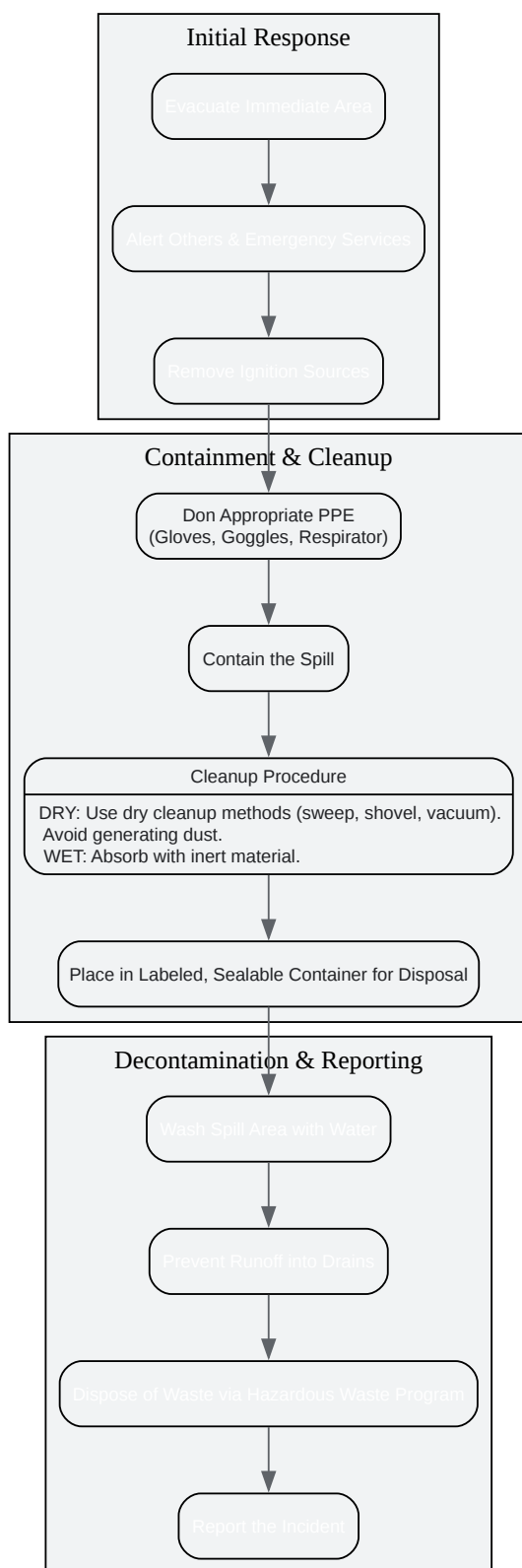
- Eye Contact:
 - Immediately flush eyes with copious amounts of running water for at least 15 minutes.[\[1\]](#)
 - Ensure complete irrigation by keeping eyelids apart and moving them.[\[1\]](#)
 - Remove contact lenses if present and easy to do, but this should only be attempted by skilled personnel.[\[1\]](#)
 - Seek immediate medical attention.[\[1\]](#)
- Skin Contact:
 - Immediately flush the affected skin with running water (and soap if available).[\[1\]](#)
 - Remove all contaminated clothing and shoes.[\[4\]](#)
 - Seek medical attention if irritation develops or persists.[\[1\]](#)
- Inhalation:
 - Remove the person from the contaminated area to fresh air.[\[1\]](#)[\[4\]](#)
 - If breathing is difficult or has stopped, provide artificial respiration or oxygen as needed by trained personnel.[\[4\]](#)[\[6\]](#)
 - Keep the person warm and at rest.[\[6\]](#)
 - Seek immediate medical attention.[\[4\]](#)
- Ingestion:
 - Do NOT induce vomiting.

- Rinse the mouth with water.[\[1\]](#)
- Immediately give a glass of water.[\[1\]](#)
- Call a poison control center or doctor immediately for treatment advice.[\[1\]](#)

Accidental Release Measures (Spills)

A spill of **Ethyl 5-bromo-2-hydroxybenzoate** is a moderate hazard.[\[1\]](#) The primary objectives are to contain the spill, prevent exposure, and decontaminate the area safely.

Workflow for Spill Response:



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Caption: Step-by-step workflow for responding to an accidental spill of **Ethyl 5-bromo-2-hydroxybenzoate**.

Fire-Fighting Measures

- **Flammability:** The compound is non-combustible and not considered a significant fire risk; however, containers may burn.[1]
- **Suitable Extinguishing Media:** There are no restrictions on the type of extinguisher. Use media suitable for the surrounding fire (e.g., water spray, carbon dioxide, dry chemical powder).[1]
- **Hazardous Combustion Products:** In a fire, may emit corrosive and toxic fumes, including carbon oxides and hydrogen bromide.[4]
- **Advice for Firefighters:**
 - Wear self-contained breathing apparatus (SCBA) and full protective gear.[1][4]
 - Cool fire-exposed containers with water spray from a protected location.[1]
 - Prevent fire-fighting water from entering drains or water courses.[1]

Toxicological and Ecological Information

- **Toxicological Summary:** The primary toxicological concerns are acute effects from oral, dermal, or inhalation exposure, as well as irritation to the skin, eyes, and respiratory system. [1] Long-term chronic effects have not been thoroughly investigated, and exposure should be minimized as a matter of good laboratory practice.[1]
- **Ecological Information:** Data on the environmental impact is limited. As a precaution, prevent the substance from entering drains, soil, or waterways.[1]

Disposal Considerations

All waste containing **Ethyl 5-bromo-2-hydroxybenzoate** must be treated as hazardous waste.

- Chemical Waste: Dispose of the chemical and any contaminated materials in a designated, labeled hazardous waste container.[5] The container must be kept closed and stored in a safe, secure location pending pickup by a licensed waste disposal contractor.[1]
- Contaminated PPE: Contaminated gloves, lab coats, and other disposable PPE should be placed in a sealed bag and disposed of as hazardous waste.[5]
- Regulatory Compliance: Disposal must be in accordance with all applicable local, state, and federal regulations.[1] Do not dispose of down the drain.

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